

Technical Guide: Physical Properties of 1-(3,4-Dichlorophenyl)ethanol

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Compound of Interest

Compound Name: 1-(3,4-Dichlorophenyl)ethanol

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(3,4-Dichlorophenyl)ethanol is a chlorinated aromatic alcohol of significant interest in organic synthesis, particularly as a chiral building block for active pharmaceutical ingredients (APIs). A thorough understanding of its physical properties is essential for its effective use in laboratory and industrial settings, including reaction optimization, purification, and formulation. This technical guide provides a comprehensive overview of the known physical properties of **1-(3,4-dichlorophenyl)ethanol**, details relevant experimental protocols for property determination, and outlines a common synthetic workflow.

Core Physical Properties

The physical characteristics of **1-(3,4-dichlorophenyl)ethanol** are summarized below. It is important to note that while some data is available for this specific compound, other properties are often reported for its isomers or closely related analogues.

Data Presentation

Property	Value	Source / Notes
Molecular Formula	C ₈ H ₈ Cl ₂ O	[1]
Molecular Weight	191.05 g/mol	[2]
CAS Number	1475-11-2	[1][3]
Appearance	White to off-white solid/powder	Inferred from related compounds[4]
Boiling Point	No data available	Data for the related compound (S)-2-Chloro-1-(3,4-dichlorophenyl)ethanol is 392.6°C at 760 mmHg.[5]
Melting Point	No data available	Data for the related compound 2-Chloro-1-(2,4-dichlorophenyl)ethanol is 63–66 °C.[4]
Density	No data available	Data for the related compound (S)-2-Chloro-1-(3,4-dichlorophenyl)ethanol is 1.12 g/cm ³ . [5]
Solubility	Soluble in organic solvents such as ethanol and DMSO.	Inferred from related compounds.[4]
pKa	No data available	
LogP (XLogP3)	3.2	Computed value for the isomer 2-(3,4-Dichlorophenyl)ethanol. [2]

Experimental Protocols

Accurate determination of physical properties is crucial for chemical characterization. The following are detailed methodologies for key experiments.

Synthesis of 1-(3,4-Dichlorophenyl)ethanol via Reduction

The most common route to **1-(3,4-dichlorophenyl)ethanol** is the reduction of the corresponding ketone, 3',4'-dichloroacetophenone. Asymmetric reduction is often employed to obtain specific enantiomers, which are crucial in drug development.^{[6][7]}

Materials:

- 3',4'-Dichloroacetophenone
- Sodium borohydride (NaBH_4) or a chiral reducing agent (e.g., a borane complex with a chiral catalyst)^{[8][9]}
- Methanol or other suitable solvent
- Diethyl ether or ethyl acetate for extraction
- Anhydrous magnesium sulfate
- Hydrochloric acid (for workup)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 3',4'-dichloroacetophenone in methanol under an inert atmosphere (e.g., nitrogen or argon).
- **Reduction:** Cool the solution in an ice bath. Slowly add sodium borohydride in portions. For asymmetric synthesis, a pre-formed chiral catalyst solution would be used, and the ketone solution would be added dropwise.^[9]
- **Reaction Monitoring:** Stir the mixture at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).

- **Quenching:** Once the reaction is complete, carefully quench the reaction by the slow addition of dilute hydrochloric acid.
- **Extraction:** Remove the methanol under reduced pressure. Add water to the residue and extract the aqueous layer three times with diethyl ether or ethyl acetate.
- **Washing:** Combine the organic extracts and wash successively with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** Purify the crude **1-(3,4-dichlorophenyl)ethanol** by column chromatography on silica gel.

Determination of Melting Point

The melting point is a key indicator of purity.^[10]

Procedure:

- **Sample Preparation:** Finely powder a small amount of the crystalline solid.
- **Capillary Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Measurement:** Place the capillary tube in a melting point apparatus.
- **Heating:** Heat the sample rapidly to about 15-20 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- **Observation:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.^[11]

Determination of Boiling Point (Simple Distillation)

The boiling point is the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.^[10]

Procedure:

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Addition:** Place the liquid sample and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask.
- **Temperature Reading:** Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[\[10\]](#)
- **Observation:** Record the temperature at which the liquid is boiling and a stable temperature is observed on the thermometer. This stable temperature is the boiling point.

Determination of Solubility

Solubility is typically determined by observing the dissolution of a solute in a solvent.[\[12\]](#)[\[13\]](#)

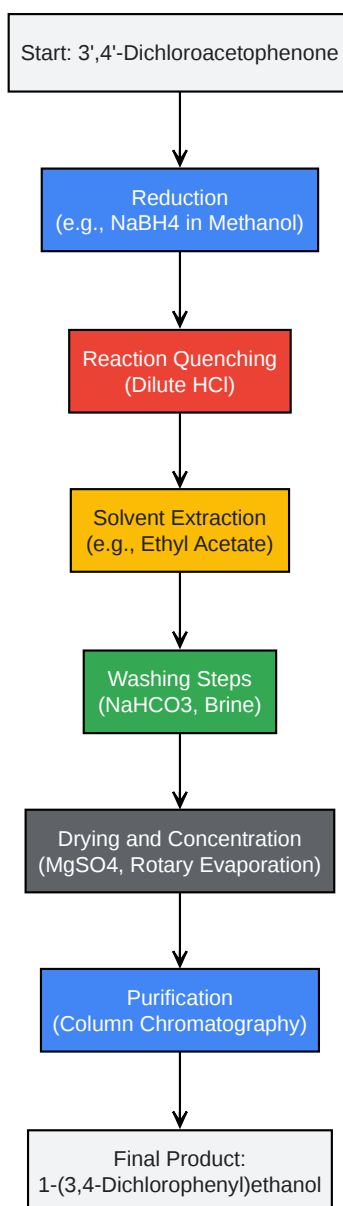
Procedure:

- **Solvent Addition:** In a small test tube, add approximately 1 mL of the chosen solvent.
- **Solute Addition:** Add a small, measured amount (e.g., 10 mg) of **1-(3,4-dichlorophenyl)ethanol** to the solvent.
- **Observation:** Stir or vortex the mixture and observe if the solid dissolves completely.
- **Classification:**
 - **Soluble:** If the entire solid dissolves.
 - **Slightly Soluble:** If some, but not all, of the solid dissolves.
 - **Insoluble:** If the solid does not appear to dissolve.
- This process can be repeated with a range of polar and non-polar solvents to create a solubility profile.[\[11\]](#)

Visualizations

Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **1-(3,4-Dichlorophenyl)ethanol**.



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Caption: Synthesis workflow for **1-(3,4-Dichlorophenyl)ethanol**.

Conclusion

1-(3,4-Dichlorophenyl)ethanol is a key chemical intermediate with applications in pharmaceutical development. This guide provides essential physical property data and standardized protocols for its synthesis and characterization. The provided information serves as a valuable resource for researchers and scientists working with this compound, enabling safer handling, optimized reaction conditions, and more efficient purification processes.

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